

# 2-Pyrrolidin-1-ylpyrimidine-4,6-diamine chemical properties

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## Compound of Interest

Compound Name: 2-Pyrrolidin-1-ylpyrimidine-4,6-diamine

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An In-depth Technical Guide to 2,6-Diamino-4-(pyrrolidin-1-yl)pyrimidine 1-oxide

## Introduction

This technical guide provides a comprehensive overview of the chemical and biological properties of 2,6-diamino-4-(pyrrolidin-1-yl)pyrimidine 1-oxide, a pyrimidine derivative with significant applications in the pharmaceutical and cosmetic industries. While the query specified "**2-Pyrrolidin-1-ylpyrimidine-4,6-diamine**," the vast majority of scientific literature and commercial availability points to the N-oxide form, 2,6-diamino-4-(pyrrolidin-1-yl)pyrimidine 1-oxide (CAS No. 55921-65-8), as the compound of primary interest. This document will focus on this well-documented molecule, also known by synonyms such as Pyrrolidinyl Diaminopyrimidine Oxide and Triaminodil.<sup>[1][2][3]</sup>

Structurally similar to the well-known hair growth stimulant Minoxidil, this compound has garnered attention for its potential to treat hair loss and as a subject of research for other biological activities, including antiviral properties.<sup>[4]</sup> It is distinguished from Minoxidil by the substitution of a pyrrolidine ring for Minoxidil's piperidine ring.<sup>[5]</sup>

## Chemical and Physical Properties

The fundamental chemical and physical properties of 2,6-diamino-4-(pyrrolidin-1-yl)pyrimidine 1-oxide are summarized in the table below. These properties are crucial for its handling, formulation, and analysis in a research and development setting.

Property	Value	Source
IUPAC Name	3-hydroxy-2-imino-6-pyrrolidin-1-ylpyrimidin-4-amine	[1]
Synonyms	Pyrrolidinyl Diaminopyrimidine Oxide, Triaminodil, Kopyrrol	[1][2]
CAS Number	55921-65-8	[1][4][5]
Molecular Formula	C <sub>8</sub> H <sub>13</sub> N <sub>5</sub> O	[1][4][5]
Molecular Weight	195.22 g/mol	[1][4][5]
Appearance	White crystalline powder	[6]
Melting Point	278°C (with decomposition)	[2][5][6]
Boiling Point (Predicted)	549.3 ± 60.0 °C	[2][6]
Density	1.60 - 1.607 g/cm <sup>3</sup>	[2]
pKa (Predicted)	4.89 ± 0.10	[2][7]
XLogP3	0.9	[1]
Solubility	Favorable solubility in hot ethanol	[4]
Storage Temperature	2-8°C, protected from light	[2]

## Experimental Protocols

### Synthesis of 2,6-diamino-4-(pyrrolidin-1-yl)pyrimidine 1-oxide

The synthesis of this compound is typically achieved through a two-step process involving nucleophilic substitution followed by oxidation.[4][5]

#### Step 1: Nucleophilic Substitution Amination

- Starting Materials: 2,4-diamino-6-chloropyrimidine N-oxide and pyrrolidine.[2][5]

- Procedure:
  - Dissolve 2,4-diamino-6-chloropyrimidine N-oxide (16 g, 0.1 mol) and pyrrolidine (7.47 g, 0.105 mol) in 100 mL of ethanol.[2]
  - While stirring, add a 10% sodium hydroxide (NaOH) solution (0.11 mol) dropwise to the mixture.[2]
  - Heat the reaction mixture to 80°C and maintain for 120 minutes.[2] The reaction can also be carried out in other polar aprotic solvents like pyridine or dimethylformamide (DMF) at temperatures ranging from 80°C to 120°C.[5]
  - Monitor the reaction progress using high-performance liquid chromatography (HPLC).[2]

#### Step 2: Isolation and Purification of the Intermediate

- Upon completion of the reaction, cool the mixture to below 5°C.[2]
- Remove the solvent by filtration to collect the solid product.[2]
- Wash the obtained solid with water.[2]

#### Step 3: Oxidation (if starting from non-oxidized precursor)

If the synthesis begins with 2,4-diamino-6-chloropyrimidine (the non-oxidized form), an oxidation step is required after the nucleophilic substitution.

- Oxidizing Agent: Hydrogen peroxide ( $\text{H}_2\text{O}_2$ ).[4][5]
- Catalyst: Sodium tungstate or nano- $\text{CoCr}_2\text{O}_4$  can be used.[4][5]
- Procedure: The intermediate from the substitution step is treated with hydrogen peroxide in a suitable solvent like ethanol at approximately 50°C for 1-3 hours.[5]

#### Final Purification: Recrystallization

- The crude product is purified by recrystallization from hot ethanol or a mixture of ethanol and water.[2][4] The compound's favorable solubility in hot ethanol and reduced solubility upon

cooling facilitates efficient crystallization.[4]

- The final product is obtained as a colorless or white crystalline solid with a yield of approximately 92%.[2]



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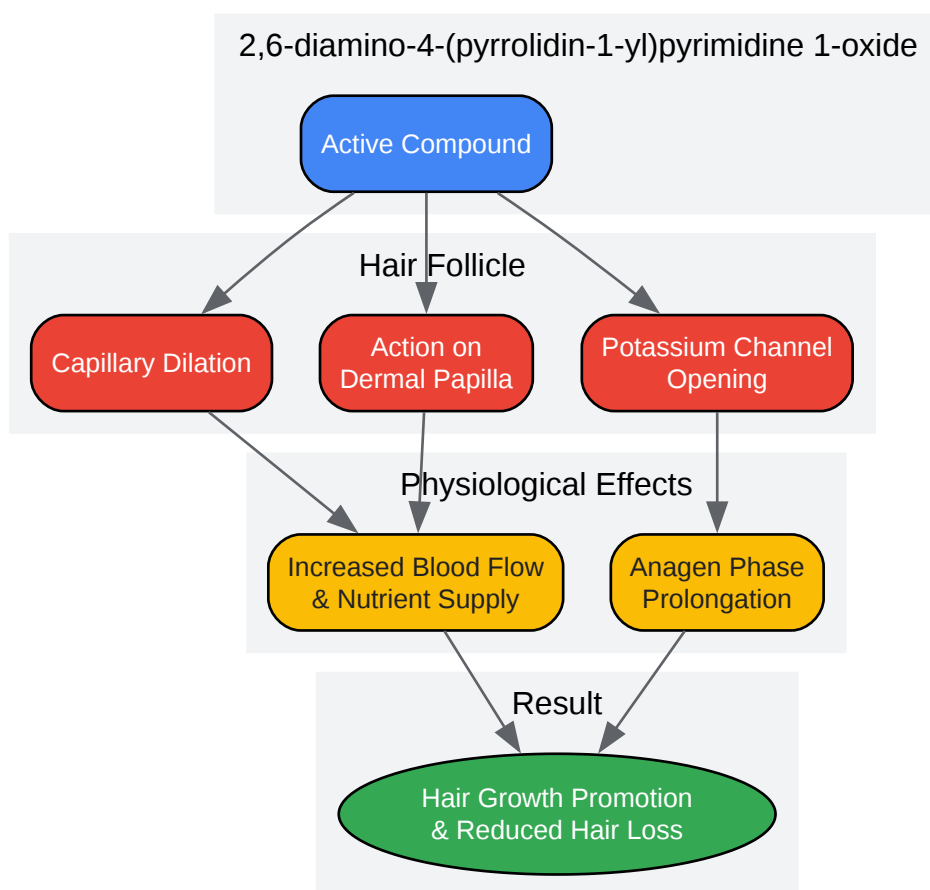
Caption: Synthesis workflow for 2,6-diamino-4-(pyrrolidin-1-yl)pyrimidine 1-oxide.

## Biological Activity and Mechanism of Action

2,6-diamino-4-(pyrrolidin-1-yl)pyrimidine 1-oxide is primarily recognized for its role in hair care, where it is used to promote hair growth and reduce hair loss.[4][7] Its mechanism, while not fully elucidated, is believed to involve several key actions at the hair follicle level.[4][7]

- Vasodilation:** It is thought to dilate the capillaries surrounding the hair follicle, which increases the supply of blood, oxygen, and essential nutrients to the hair root.[5][7]
- Potassium Channel Opening:** Similar to Minoxidil, it may function as a potassium channel opener, which helps transition hair follicles from the resting (telogen) phase to the growth (anagen) phase.[7]
- Dermal Papilla Action:** The compound acts at the dermal papilla, the part of the follicle that regulates hair growth, to help recover weak follicle cells by providing necessary nutrition.[5]
- Anagen Phase Prolongation:** Research suggests that it may extend the anagen phase of the hair cycle, leading to longer and thicker hair.[4]

In addition to its application in hair growth, the compound has shown potential as an antiviral agent, specifically against RNA viruses, making it a candidate for further virological research.[4][5]



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Caption: Proposed mechanism of action for hair growth promotion.

## Safety and Regulation

The Scientific Committee on Cosmetic Products (SCCP) of the European Commission has concluded that Pyrrolidinyl Diaminopyrimidine Oxide is safe for use in cosmetic products at recommended concentrations.<sup>[4]</sup>

## Conclusion

2,6-diamino-4-(pyrrolidin-1-yl)pyrimidine 1-oxide is a scientifically significant compound with established applications in cosmetics and potential in pharmaceuticals. Its well-defined chemical properties and synthesis routes, coupled with its biological activity profile, make it a valuable molecule for researchers and professionals in drug development and cosmetology. Further research may continue to unveil its full therapeutic potential.

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